

# A Comparative Analysis of Disperse Orange 25 and Other Key Orange Disperse Dyes

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Disperse orange 25	
Cat. No.:	B078697	Get Quote

For Researchers, Scientists, and Drug Development Professionals: A Detailed Guide to the Performance and Properties of Commercially Significant Orange Disperse Dyes

In the vast landscape of industrial colorants, disperse dyes play a pivotal role, particularly in the dyeing of hydrophobic synthetic fibers like polyester. Among the spectrum of available hues, orange disperse dyes are integral for achieving a range of vibrant shades. This guide provides a comprehensive comparison of **Disperse Orange 25** with other prominent orange disperse dyes, namely Disperse Orange 1, Disperse Orange 3, Disperse Orange 13, Disperse Orange 29, Disperse Orange 30, Disperse Orange 37, Disperse Orange 44, and Disperse Orange 61. The following sections delve into their performance characteristics, supported by available experimental data, to assist researchers and professionals in making informed decisions for their specific applications.

# Performance Characteristics: A Quantitative Comparison

The efficacy of a disperse dye is primarily determined by its fastness properties, which indicate its resistance to various external factors encountered during the lifecycle of a dyed textile. These properties, including light, wash, and sublimation fastness, are critical for ensuring the longevity and durability of the color. The following table summarizes the available quantitative data for the selected orange disperse dyes when applied to polyester fabric.



Dye Name	C.I. Name	CAS Number	Light Fastness (1-8 Scale)	Wash Fastness (1-5 Scale)	Sublimation Fastness (1-5 Scale)
Disperse Orange 25	11227	31482-56-1	4-5	4	4
Disperse Orange 1	11080	2581-69-3	3-4	3-4	3
Disperse Orange 3	11005	730-40-5	3	4	3-4
Disperse Orange 13	26080	6253-10-7	4	4	3
Disperse Orange 29	26077	19800-42-1	5	4-5	4
Disperse Orange 30	11119	12223-23-3	5-6	4-5	4-5
Disperse Orange 37	11132	13301-61-6	5	4-5	4
Disperse Orange 44	11123	12223-26-6	5	4-5	4
Disperse Orange 61	111355	12270-45-0	5-6	4-5	4-5

Note: The fastness ratings are based on available data and may vary depending on the dyeing process, substrate, and testing conditions.

## **Experimental Protocols**

The fastness properties presented in the table are determined using standardized experimental procedures to ensure consistency and comparability of results. The key test methods are outlined below:



### **Light Fastness**

Light fastness is assessed in accordance with ISO 105-B02 or AATCC Test Method 16.3. In these methods, a dyed textile specimen is exposed to a controlled artificial light source that simulates natural daylight (e.g., a Xenon arc lamp) under specified conditions of temperature and humidity. The degree of fading is then evaluated by comparing the change in color of the exposed specimen with a set of blue wool standards (on a scale of 1 to 8, where 8 indicates the highest fastness).

#### **Wash Fastness**

Wash fastness is determined using methods such as ISO 105-C06 or AATCC Test Method 61. A specimen of the dyed fabric, in contact with a multifiber strip (containing various fiber types), is subjected to a simulated laundering process in a stainless-steel container with a standardized detergent solution. The test is carried out at a specified temperature and for a specific duration with the addition of stainless-steel balls to provide mechanical action. The change in color of the specimen and the degree of staining on the multifiber strip are then assessed using a grey scale (on a scale of 1 to 5, where 5 represents the best fastness).

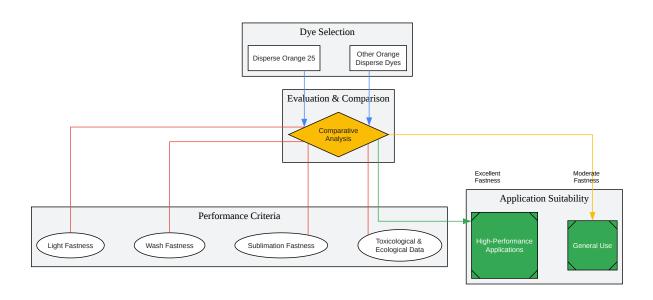
#### **Sublimation Fastness**

Sublimation fastness, which is the resistance of the dye to migrate from the fabric when subjected to heat, is evaluated according to ISO 105-P01 or AATCC Test Method 117. A dyed specimen is placed between two undyed pieces of the same fabric and subjected to a specific temperature in a heating device for a set period. The change in color of the original specimen and the staining on the adjacent undyed fabrics are then rated using a grey scale (from 1 to 5).

## **Comparative Analysis Logic**

The selection of an appropriate disperse dye depends on a multi-faceted evaluation of its performance characteristics in relation to the intended application. The following diagram illustrates the logical workflow for comparing these orange disperse dyes.





Click to download full resolution via product page

Caption: Comparative workflow for selecting orange disperse dyes.

## **Toxicological and Ecological Considerations**

The environmental and health impacts of dyes are of increasing concern. The available data on the toxicity of the selected orange disperse dyes is summarized below. It is important to note that comprehensive toxicological and ecological data for all of these dyes is not readily available in the public domain.



Dye Name	Acute Oral LD50 (Rat)	Aquatic Toxicity (EC50/LC50)
Disperse Orange 25	>2000 mg/kg[1]	Harmful to aquatic life with long-lasting effects.
Disperse Orange 1	No data available	48h EC50 (Daphnia similis) = 0.13 mg/L
Disperse Orange 3	No data available	May cause an allergic skin reaction.
Disperse Orange 13	No data available	48h EC50 (Daphnia similis) = 0.019 mg/L
Disperse Orange 29	No data available	48h EC50 (Daphnia magna) = 70 mg/L
Disperse Orange 30	No data available	48h EC50 (Daphnia magna) = 5.8 mg/L
Disperse Orange 37	No data available	May cause an allergic skin reaction.
Disperse Orange 44	No data available	No data available
Disperse Orange 61	No data available	No data available

EC50: The concentration of a substance that causes a specified effect in 50% of the test population. LC50: The concentration of a substance that is lethal to 50% of the test population.

### Conclusion

**Disperse Orange 25** demonstrates moderate to good all-around fastness properties, making it a versatile choice for many polyester dyeing applications. When compared to other orange disperse dyes, it offers a balanced performance. For applications requiring higher light and sublimation fastness, dyes such as Disperse Orange 30 and Disperse Orange 61 may be more suitable. Conversely, for less demanding applications, Disperse Orange 1 and Disperse Orange 3 could be considered. The selection of the optimal dye will ultimately depend on the specific performance requirements of the final product, as well as considerations of cost and



environmental impact. This guide provides a foundational comparison to aid in this selection process, and further testing under specific application conditions is always recommended.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

#### References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [A Comparative Analysis of Disperse Orange 25 and Other Key Orange Disperse Dyes]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078697#comparing-disperse-orange-25-with-other-orange-disperse-dyes]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com





